

Commercial Suppliers and Technical Guide for 2-Isopropyl-5-methylpyrazine-d3

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Compound of Interest

Compound Name: 2-Isopropyl-5-methylpyrazine-d3

Cat. No.: B12377429

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the commercial availability and technical application of **2-Isopropyl-5-methylpyrazine-d3**, a deuterated isotopologue of the naturally occurring pyrazine derivative. This document is intended for researchers in the fields of analytical chemistry, food science, and pharmaceutical development who require a stable, labeled internal standard for quantitative analysis.

Introduction

2-Isopropyl-5-methylpyrazine-d3 (CAS No. 1335401-30-3) is the deuterated form of 2-Isopropyl-5-methylpyrazine (CAS No. 13925-05-8).^{[1][2][3][4][5][6][7]} The non-deuterated compound is a known flavor component found in a variety of roasted, cooked, and fermented foods, contributing nutty, cocoa, and earthy aroma profiles.^{[5][6]} In research and industrial settings, the deuterated version serves as an invaluable internal standard for accurate quantification of its non-deuterated counterpart in complex matrices using mass spectrometry-based techniques such as Gas Chromatography-Mass Spectrometry (GC-MS) and Liquid Chromatography-Mass Spectrometry (LC-MS).^[8] The stable isotope label ensures that the internal standard co-elutes with the analyte of interest and experiences similar ionization efficiency, leading to reliable and reproducible quantification.

Commercial Suppliers

A number of chemical suppliers specialize in the provision of high-purity **2-Isopropyl-5-methylpyrazine-d3** for research purposes. The following table summarizes the key information for prominent suppliers.

Supplier	CAS Number	Molecular Formula	Molecular Weight	Purity	Notes
MedChemExpress	1335401-30-3	C ₈ H ₉ D ₃ N ₂	139.21	>98%	For research use only. [8] [9] [10] [11]
InvivoChem	1335401-30-3	C ₈ H ₉ D ₃ N ₂	139.21	Not specified	For research use only. [12] [13]
BOC Sciences	13925-05-8 (non-deuterated)	C ₈ H ₁₂ N ₂	136.20	>95%	While they are a prominent supplier of the non-deuterated form, inquiries for custom synthesis of the deuterated compound may be possible. [1] [2]
Toronto Research Chemicals	Not specified	Not specified	Not specified	Not specified	Specializes in complex organic small molecules and custom synthesis.
Santa Cruz Biotechnology	Not specified	Not specified	Not specified	Not specified	Offers a wide range of biochemicals for research. [14] [15] [16]

Cayman Chemical	Not specified	Not specified	Not specified	Not specified	Supplier of reference standards and research chemicals.
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Experimental Protocols

The primary application of **2-Isopropyl-5-methylpyrazine-d3** is as an internal standard in quantitative analytical methods. Below is a generalized experimental protocol for its use in the quantification of 2-Isopropyl-5-methylpyrazine in a food matrix sample using GC-MS.

Objective: To accurately quantify the concentration of 2-Isopropyl-5-methylpyrazine in a sample matrix.

Materials:

- Sample containing 2-Isopropyl-5-methylpyrazine
- **2-Isopropyl-5-methylpyrazine-d3** (Internal Standard)
- Organic solvent (e.g., Dichloromethane, Hexane)
- Anhydrous sodium sulfate
- GC-MS system with a suitable capillary column (e.g., DB-5ms)

Procedure:

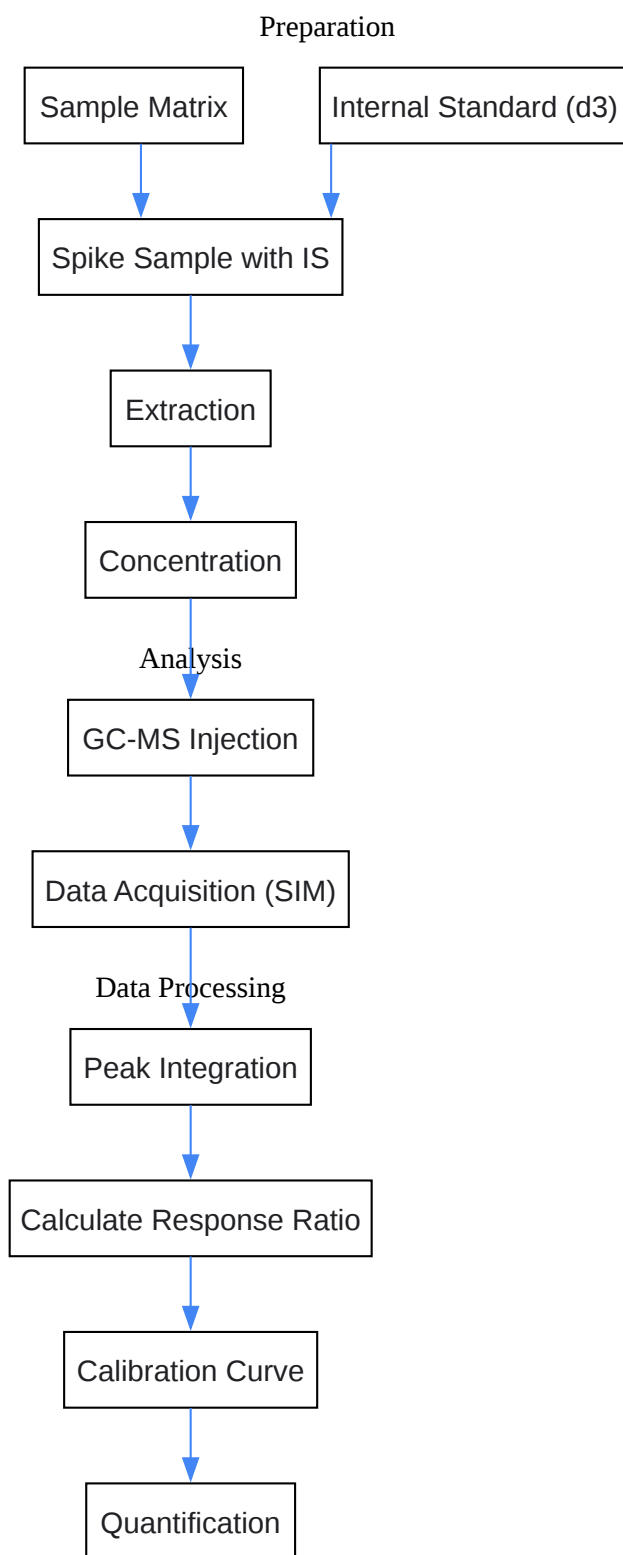
- Preparation of Standard Solutions:
 - Prepare a stock solution of **2-Isopropyl-5-methylpyrazine-d3** in the chosen organic solvent at a known concentration (e.g., 100 µg/mL).
 - Prepare a series of calibration standards by spiking a blank matrix extract with known concentrations of native 2-Isopropyl-5-methylpyrazine and a fixed concentration of the **2-Isopropyl-5-methylpyrazine-d3** internal standard.

- Sample Preparation:
 - Homogenize the sample matrix.
 - Extract the analytes from a known amount of the homogenized sample using an appropriate extraction technique (e.g., solvent extraction, solid-phase microextraction).
 - Prior to extraction, spike the sample with a known amount of the **2-Isopropyl-5-methylpyrazine-d3** internal standard stock solution.
 - Dry the extract over anhydrous sodium sulfate and concentrate to a final volume.
- GC-MS Analysis:
 - Inject an aliquot of the prepared sample extract and the calibration standards into the GC-MS system.
 - Use an appropriate temperature program for the GC oven to achieve chromatographic separation of the analytes.
 - Operate the mass spectrometer in Selected Ion Monitoring (SIM) mode to monitor characteristic ions for both the native analyte and the deuterated internal standard.
 - m/z for 2-Isopropyl-5-methylpyrazine (analyte)
 - m/z for **2-Isopropyl-5-methylpyrazine-d3** (internal standard)
- Data Analysis:
 - Integrate the peak areas for the selected ions of both the analyte and the internal standard.
 - Calculate the response ratio (analyte peak area / internal standard peak area) for each calibration standard and the sample.
 - Construct a calibration curve by plotting the response ratio against the concentration of the native analyte in the calibration standards.

- Determine the concentration of 2-Isopropyl-5-methylpyrazine in the sample by interpolating its response ratio on the calibration curve.

Visualizations

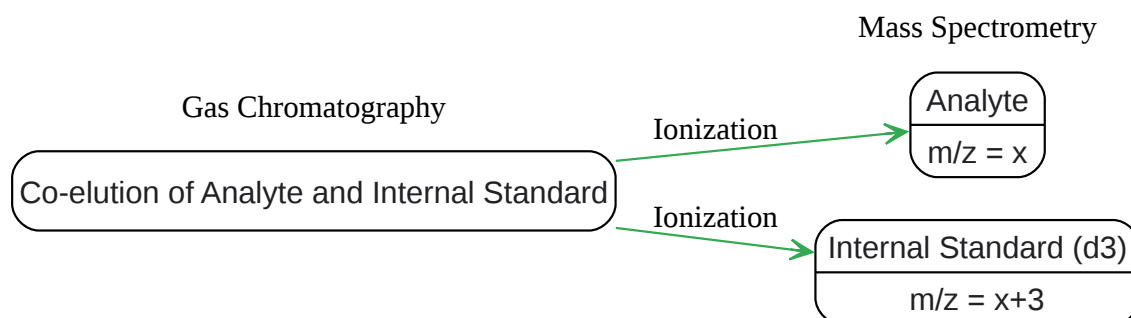
Experimental Workflow for Quantification using an Internal Standard



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Caption: Workflow for quantitative analysis using an internal standard.

Logical Relationship of Analyte and Internal Standard in Mass Spectrometry



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Caption: Analyte and Internal Standard relationship in GC-MS.

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